

# comparative study of different advanced oxidation processes for Acid Blue 113 removal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Blue 113

Cat. No.: B1203103

[Get Quote](#)

## A Comparative Guide to Advanced Oxidation Processes for the Removal of Acid Blue 113

The effective removal of recalcitrant dyes, such as **Acid Blue 113** (AB 113), from industrial wastewater is a significant environmental challenge. Advanced Oxidation Processes (AOPs) have emerged as a promising solution due to their ability to degrade these complex organic molecules into simpler, less harmful substances. This guide provides a comparative analysis of various AOPs for the degradation of **Acid Blue 113**, supported by experimental data from multiple studies. The processes evaluated include Fenton and photo-Fenton, ozonation, photocatalysis using titanium dioxide (TiO<sub>2</sub>), and persulfate-based AOPs.

## Comparative Performance of AOPs

The efficiency of different AOPs in degrading **Acid Blue 113** is influenced by various experimental parameters, including pH, oxidant concentration, catalyst dosage, and reaction time. The following table summarizes the quantitative data from several studies to facilitate a direct comparison of their performance.

Advanced Oxidation Processes	Initial Dye Conc. (mg/L)	Reagents and Dosages	pH	Reaction Time (min)	Degradation Efficiency (%)	TOC Removal (%)	Rate Constant (k)	Reference
Fenton	Not Specified	Fe <sup>2+</sup> , H <sub>2</sub> O <sub>2</sub>	3	45	93.5	Not Specified	Not Specified	[1]
Sono-Fenton	Not Specified	Fe <sup>2+</sup> (0.05 mM), H <sub>2</sub> O <sub>2</sub> (2.5 mM), Ultrasound (20 kHz)	3	45	>99	80	Not Specified	[2]
Photo-Fenton-like	250-1000 (in COD)	Electrocoagulation (Fe electrodes) + PEF-like (0.4 mM Fe <sup>2+</sup> )	Neutral (EC), 3 (PEF-like)	Not Specified	Complete COD removal	Complete COD removal	Not Specified	[3]
Ozonation (Catalytic)	25	Fe <sub>2</sub> O <sub>3</sub> /MgO/MoS <sub>2</sub> (8.6 mg), Ozone (0.2 mg/L.h)	2.27	26	99.3	Not Specified	Not Specified	[4]

Photocatalysis (UV-C/TiO <sub>2</sub> )	43.13	TiO <sub>2</sub> (0.98 g/L)	2.2	90	98.7	Not Specified	0.048 min <sup>-1</sup>	[5]
Photocatalysis (UV-A/TiO <sub>2</sub> )	25	Anatase TiO <sub>2</sub> (42 mg/100 mL)	6.56	29.78	95.3	Not Specified	Not Specified	
UV/Persulfate	Not Specified	Persulfate (up to 6.3 mM)	Not significant	Not Specified	Effective	Effective	Not Specified	
nZVI/Persulfate	46	nZVI (0.08 g/L), Persulfate (0.14 g/L)	3	50	100	79.37	Pseudo-first-order	
US/S <sub>2</sub> O <sub>8</sub> <sup>2-</sup> /Fe <sup>2+</sup>	Not Specified	S <sub>2</sub> O <sub>8</sub> <sup>2-</sup> , Fe <sup>2+</sup> , Ultrasound (20 kHz)	3	45	94.3	Not Specified	Not Specified	
Electro/Persulfate	Not Specified	Persulfate, Iron anode	3	2	99	Not Specified	Not Specified	

## Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparison of experimental results. Below are outlines of the experimental protocols for the key AOPs discussed.

## Fenton Process

The Fenton process typically involves the reaction of ferrous ions ( $\text{Fe}^{2+}$ ) with hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) under acidic conditions to generate highly reactive hydroxyl radicals ( $\bullet\text{OH}$ ).

A typical experimental setup involves:

- Preparation of a stock solution of **Acid Blue 113** in deionized water.
- Adjustment of the solution pH to the desired acidic value (typically around 3) using sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or hydrochloric acid ( $\text{HCl}$ ).
- Addition of a specific concentration of a ferrous salt (e.g.,  $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ ) to the dye solution.
- Initiation of the reaction by adding a predetermined amount of hydrogen peroxide ( $\text{H}_2\text{O}_2$ ).
- Continuous stirring of the reaction mixture for a specified duration at a constant temperature.
- Withdrawal of samples at regular intervals. The reaction is quenched by adding a substance like sodium sulfite or by raising the pH.
- Analysis of the samples for dye concentration (using a UV-Vis spectrophotometer) and Total Organic Carbon (TOC).

## Photo-Fenton Process

The photo-Fenton process is an enhancement of the Fenton process where the reaction mixture is irradiated with UV or visible light. This irradiation promotes the regeneration of  $\text{Fe}^{2+}$  from  $\text{Fe}^{3+}$ , thereby increasing the efficiency of hydroxyl radical production.

The experimental protocol is similar to the Fenton process with the addition of a light source:

- The reactor is typically a photochemical reactor equipped with a UV lamp (e.g., mercury lamp) placed in a quartz immersion well.
- The dye solution, after pH adjustment and addition of Fenton's reagents ( $\text{Fe}^{2+}$  and  $\text{H}_2\text{O}_2$ ), is exposed to UV irradiation.

- The rest of the procedure, including sample collection and analysis, is the same as the Fenton process.

## Ozonation

Ozonation involves the use of ozone ( $O_3$ ), a powerful oxidizing agent, to degrade organic pollutants. The process can be enhanced by using catalysts.

A general experimental setup for catalytic ozonation includes:

- An ozone generator that produces ozone from an oxygen or air feed.
- A bubble column reactor where the dye solution is placed.
- A catalyst, such as a metal oxide composite, is dispersed in the dye solution.
- Ozone gas is bubbled through the solution at a specific flow rate.
- The pH of the solution is adjusted to the optimal value before starting the ozonation.
- Samples are collected at different time points to monitor the degradation of the dye.

## Photocatalysis with $TiO_2$

This process utilizes a semiconductor catalyst, most commonly titanium dioxide ( $TiO_2$ ), which upon irradiation with UV light, generates electron-hole pairs that lead to the formation of reactive oxygen species.

A typical experimental protocol is as follows:

- A suspension of  $TiO_2$  powder is prepared in the **Acid Blue 113** solution.
- The suspension is stirred in the dark for a certain period to achieve adsorption-desorption equilibrium between the dye and the catalyst surface.
- The mixture is then irradiated with a UV light source (e.g., UV-A or UV-C lamps).
- The pH of the solution is a critical parameter and is adjusted accordingly.

- Samples are taken at intervals, and the catalyst is separated by centrifugation or filtration before analysis of the dye concentration.

## Persulfate-Based AOPs

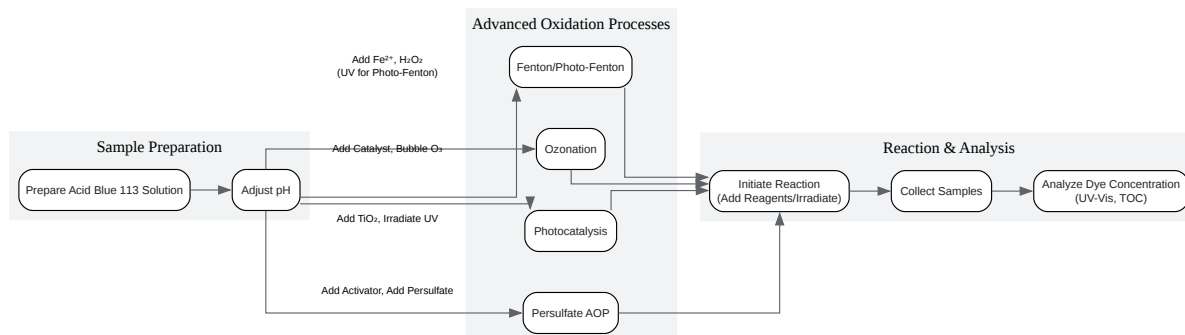
These processes involve the activation of persulfate ( $\text{S}_2\text{O}_8^{2-}$ ) or peroxymonosulfate ( $\text{HSO}_5^-$ ) to generate sulfate radicals ( $\text{SO}_4^{\bullet-}$ ), which are strong oxidizing agents. Activation can be achieved through various methods such as heat, UV irradiation, or by using transition metals.

An example protocol for nZVI-activated persulfate is:

- A solution of **Acid Blue 113** is prepared, and the pH is adjusted to the optimal acidic condition.
- Nanoscale zero-valent iron (nZVI) particles are added to the solution as the activator.
- Sodium persulfate is then added to initiate the reaction.
- The mixture is agitated for the duration of the experiment.
- Samples are collected over time and analyzed for the remaining dye concentration.

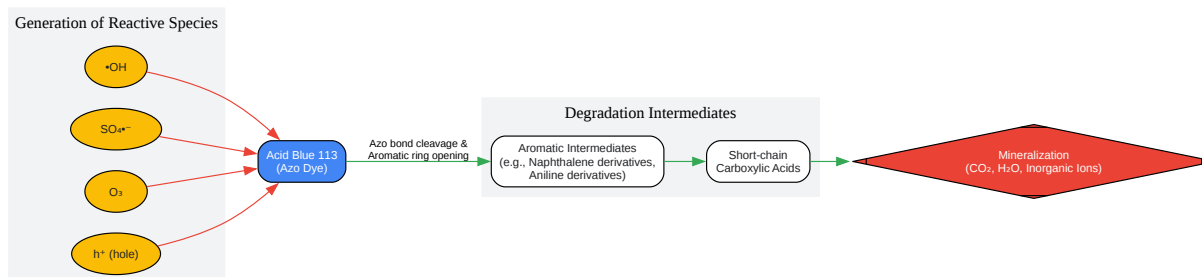
## Visualizing the Processes

To better understand the workflows and mechanisms, the following diagrams are provided.



[Click to download full resolution via product page](#)

Fig. 1: Generalized experimental workflow for AOPs.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Transcriptomic Analysis of Degradative Pathways for Azo Dye Acid Blue 113 in *Sphingomonas melonis* B-2 from the Dye Wastewater Treatment Process [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Effective Removal of Acid Blue 113 Dye Using Magnesium Oxide-based Nanocatalyst in Photocatalytic Ozonation Process [jcst.icrc.ac.ir]
- 5. Optimization of Photocatalytic Degradation of Acid Blue 113 and Acid Red 88 Textile Dyes in a UV-C/TiO<sub>2</sub> Suspension System: Application of Response Surface Methodology (RSM) [mdpi.com]
- To cite this document: BenchChem. [comparative study of different advanced oxidation processes for Acid Blue 113 removal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203103#comparative-study-of-different-advanced-oxidation-processes-for-acid-blue-113-removal]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)